

Application Notes and Protocols for ML204 Hydrochloride in Calcium Imaging Assays

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Compound of Interest

Compound Name: ML204 hydrochloride

Cat. No.: B609123

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Introduction

ML204 hydrochloride is a potent and selective inhibitor of the Transient Receptor Potential Canonical 4 and 5 (TRPC4 and TRPC5) channels.[1][2] These channels are non-selective cation channels that play a crucial role in cellular calcium signaling following the activation of G protein-coupled receptors (GPCRs) and receptor tyrosine kinases.[3][4] ML204 has been identified as a valuable tool for studying the physiological and pathological roles of TRPC4/C5 channels due to its selectivity over other TRP channels, such as TRPC6, and its lack of significant effect on other ion channels.[1][5] This document provides detailed protocols for the use of **ML204 hydrochloride** in fluorescent calcium imaging assays to investigate TRPC4/C5 channel activity.

Mechanism of Action

ML204 directly blocks the TRPC4/C5 channel pore, thereby inhibiting the influx of Ca^{2+} into the cell.[6] This inhibitory action is independent of the upstream GPCR signaling cascade, indicating a direct interaction with the channel protein itself.[6][7] TRPC4 channels can be activated by both Gq/11 and Gi/o protein-coupled receptor pathways, making ML204 a versatile tool for studying various signaling contexts.[2][8][9]

Data Presentation

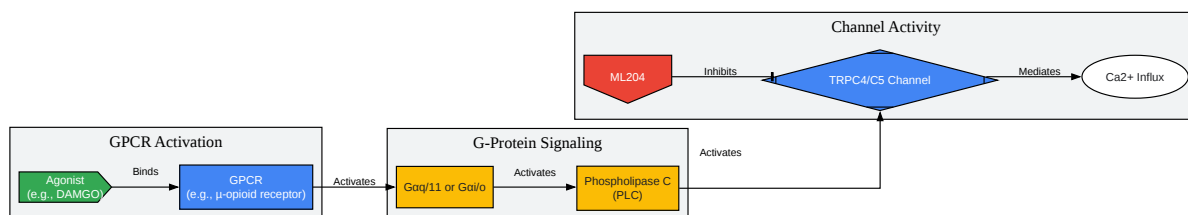
The inhibitory activity of ML204 on TRPC4 channels has been quantified using various assays. The half-maximal inhibitory concentration (IC₅₀) values vary depending on the specific experimental conditions.

Inhibitor	Target(s)	IC ₅₀ (TRPC4)	Assay Type	Reference
ML204	TRPC4/TRPC5	0.96 μ M	Fluorescent Intracellular Ca ²⁺ Assay	[5][6]
2.6 - 3.0 μ M	Whole-Cell Voltage Clamp	[5][6]		
2.91 μ M	Fluorescent Assay (ACh- induced)	[10]		
SKF-96365	TRPC Channels (Non-selective)	Varies	Electrophysiology	[6]
2-APB	TRP Channels (Broad- spectrum)	Varies	Electrophysiology	[6]
La ³⁺	TRPC4/TRPC5 (Dual effect)	Varies	Electrophysiology	[6]

Note: IC₅₀ values can be influenced by factors such as cell type, channel activation method, and specific assay conditions. Direct comparison between studies should be made with caution.[6]

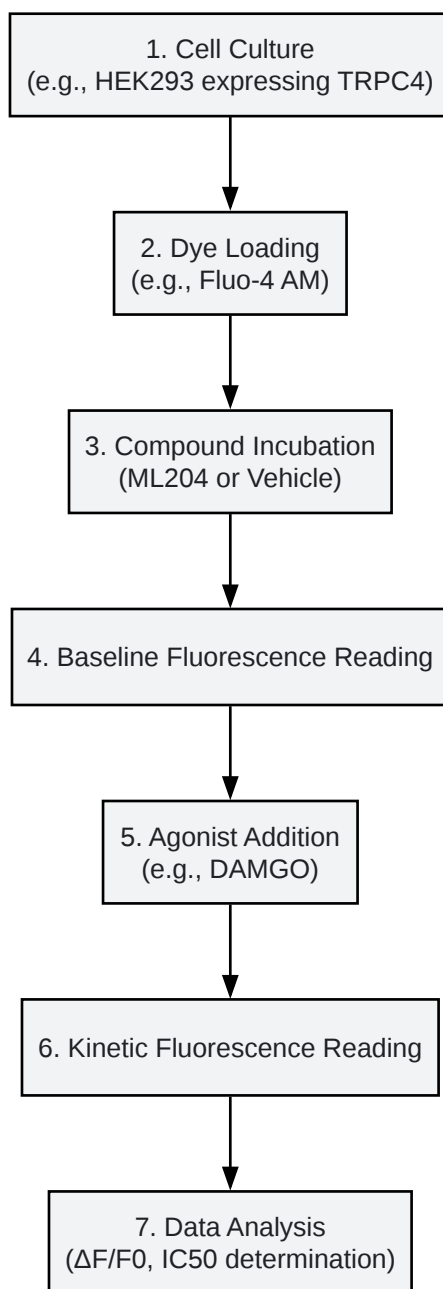
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the TRPC4 signaling pathway and a typical experimental workflow for a calcium imaging assay using ML204.



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Caption: Simplified signaling pathway of TRPC4 activation and its inhibition by ML204.



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